

air and moisture sensitivity of Lithium 1-pentynyl-

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Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

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Chemical Profile and Hazards

Lithium 1-pentynyl- is an organolithium compound and a lithium acetylide, characterized by its molecular formula C_5H_7Li and a molecular weight of 74.1 g/mol [1]. Its structure includes a lithium cation and a pent-1-yn-1-ide anion ($CCCC\#[C^-]$) [1].

The primary risks stem from its **highly nucleophilic and basic nature**. It reacts violently with air and moisture, leading to decomposition, loss of reactivity, and potential safety incidents [1]. The key hazardous reactions are:

- **Reaction with Moisture:** It reacts vigorously with water, producing 1-pentyne and lithium hydroxide (LiOH). This reaction consumes the reagent and poses a burn risk due to its exothermic nature.
- **Reaction with Oxygen:** It can form peroxides and hydroperoxides upon exposure to oxygen, which may be unstable or explosive.
- **Reaction with Carbon Dioxide:** It acts as a nucleophile, attacking carbon dioxide to form a carboxylate salt, which is generally undesirable in syntheses.

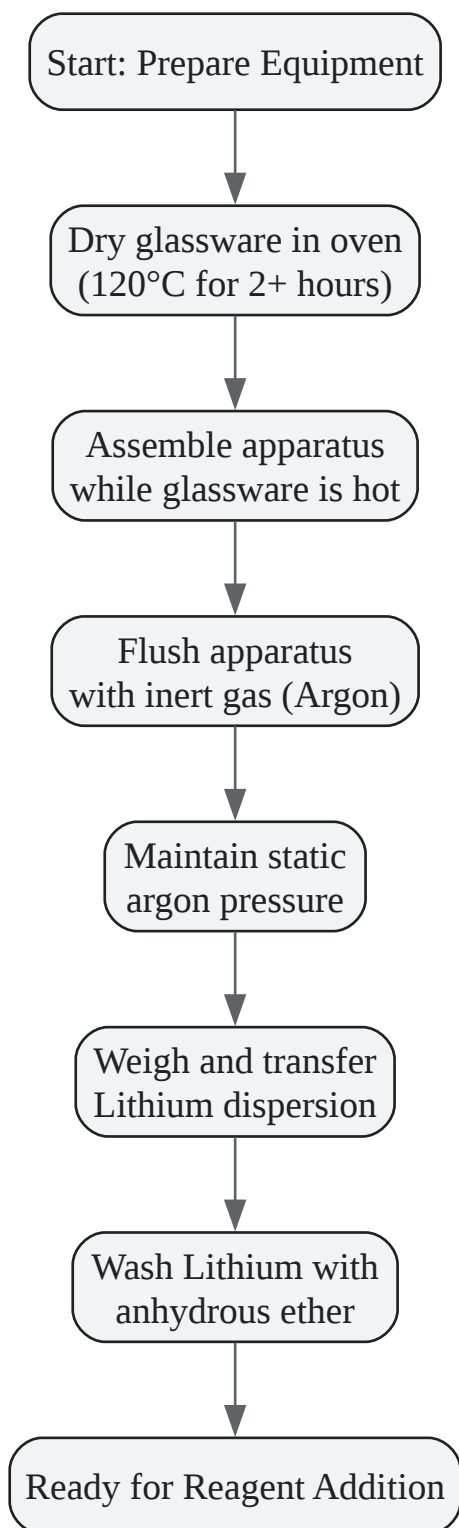
Safe Handling and Storage Protocols

Rigorous exclusion of air and moisture is non-negotiable. The following protocols are adapted from general best practices for handling highly air- and moisture-sensitive organolithium reagents [2].

Essential Equipment and Environment

- **Inert Atmosphere:** Use an argon atmosphere. **Nitrogen is not a suitable substitute** for protecting lithium metal and organolithium compounds, as lithium reacts with nitrogen [2].
- **Specialized Glassware:** Use a dry, multi-necked round-bottom flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, and an immersion thermometer [2].
- **Sealing:** Seal all openings with serum stoppers (sleeve-type or rubber) to allow for manipulations via cannula [2].
- **Drying:** Glassware must be thoroughly dried in an oven (e.g., 120°C for 2 hours) and assembled hot, sometimes with additional flame-drying under an argon stream in humid climates [2].

The workflow for setting up a reaction is as follows:



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Detailed Handling Procedures

- **Reagent Transfer:** Transfer liquids and solutions using **stainless steel cannulae** and gas-tight syringes. Never use plastic or rubber tubing, which can permeate air and moisture [2].
- **Atmosphere Maintenance:** Maintain a slight positive pressure of argon throughout all operations, vented through a bubbler containing an inert liquid like Nujol [2].
- **Temperature Control:** During the initial formation of the lithium reagent from 1-pentyne, the reaction temperature must be carefully controlled (e.g., between 5-15°C) to prevent runaway reactions [2].
- **Surface Activation:** Clean the surface of lithium metal dispersion immediately before use by injecting a small amount of **1,2-dibromoethane** into the vigorously stirred suspension [2].

Storage and Disposal

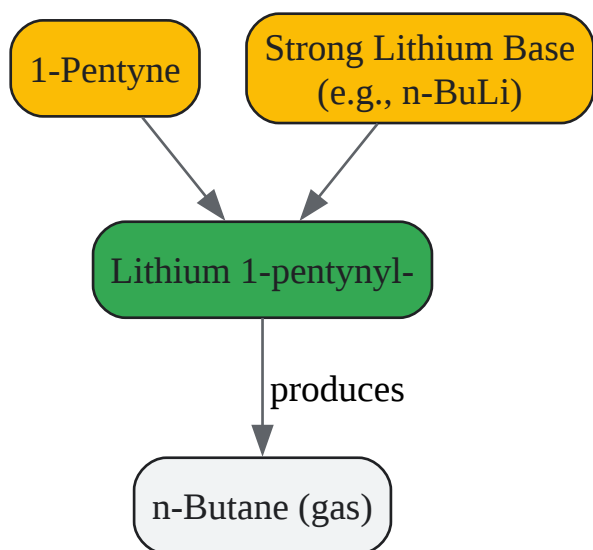
- **Storage:** Store the prepared ethereal solution of lithium 1-pentynyl- at **-20°C or lower** in a sealed container under an inert atmosphere [1]. Titrate the solution before use to determine its exact concentration, as organolithium reagents decompose over time even under ideal conditions [2].
- **Disposal:** Carefully and slowly destroy excess reagent by titrating with an alcohol, such as *tert*-butyl alcohol. Add the reagent to a large excess of alcohol in small portions to avoid violent reactions [2].

Synthesis and Reaction Workflow

Lithium 1-pentynyl- is typically synthesized and used immediately in situ. The most common method is the direct lithiation of 1-pentyne [1].

Synthesis via Direct Lithiation

The synthesis process is outlined below:



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- **Typical Conditions [1]:**
 - **Solvent:** Anhydrous diethyl ether or tetrahydrofuran (THF).
 - **Base:** *n*-Butyllithium (*n*-BuLi) in hexanes.
 - **Temperature:** Between -78°C and 0°C.
 - **Atmosphere:** Inert gas (Argon).
 - **Yield:** Typically 80-95% when reagents are pure and conditions are strictly controlled.

Key Reaction Methodologies

Lithium acetylides like lithium 1-pentynyl- are versatile reagents in synthesis, primarily participating in two types of reactions, summarized in the table below.

Reaction Type	Description	Key Application & Note
Nucleophilic Addition	Acts as a carbon nucleophile, attacking electrophilic carbon in aldehydes, ketones, and epoxides.	Alkyne Coupling: Key step in synthesizing complex organic molecules and enynes [1].
Alkylation	Reacts with primary alkyl halides (iodides or bromides) to form new C-C bonds, extending the alkyne chain.	Use in Synthesis: Used to produce longer-chain alkynes; may require catalysts (e.g., copper(I) salts) for efficiency [1] [2].

Critical Reminders for Researchers

- **Titration is Crucial:** Always determine the exact concentration of your organolithium reagent solution by titration immediately before use. Common methods include the Gilman titration or using diphenylacetic acid as an indicator.
- **Assume Reactivity:** This compound will react with any molecule containing an acidic proton or an electrophilic center.
- **Plan for Safety:** Have a clear and practiced plan for dealing with spills or disposal before you begin working.

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References

1. Buy Lithium, 1-pentynyl- | 18643-50-0 [smolecule.com]
2. preparation of alkenes by reaction of lithium ... [orgsyn.org]

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